

In Vitro Characterization of NPS-2143 Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: NPS-2143 hydrochloride

Cat. No.: B1353926

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Abstract

NPS-2143 hydrochloride is a potent and selective antagonist of the Calcium-Sensing Receptor (CaSR), a G-protein-coupled receptor that plays a critical role in calcium homeostasis.[1][2][3][4] As a "calcilytic" agent, NPS-2143 inhibits the function of the CaSR, leading to a stimulation of parathyroid hormone (PTH) secretion.[3][5] This technical guide provides a comprehensive overview of the in vitro characterization of NPS-2143, including its mechanism of action, key pharmacological data, and detailed experimental protocols for its evaluation.

Mechanism of Action

NPS-2143 acts as a negative allosteric modulator of the CaSR.[6] It binds to the transmembrane domain of the receptor, distinct from the orthosteric binding site for extracellular calcium (Ca^{2+} o).[6] This allosteric binding inhibits the intracellular signaling cascade that is normally initiated by Ca^{2+} o binding. The primary consequence of CaSR activation is the stimulation of phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP_3) and subsequent mobilization of intracellular calcium ($[\text{Ca}^{2+}]_i$).[1][6] CaSR activation also inhibits adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) formation.[1][2] By antagonizing the CaSR, NPS-2143 blocks these downstream signaling events, effectively preventing the cellular responses to elevated extracellular calcium.[1][2]

Quantitative Pharmacological Data

The in vitro potency and efficacy of NPS-2143 have been determined in various cellular assays. The following tables summarize the key quantitative data for **NPS-2143 hydrochloride**.

Parameter	Cell Line	Value	Reference
IC ₅₀ (Inhibition of [Ca ²⁺] _i mobilization)	HEK 293 cells expressing human CaSR	43 nM	[1][2]
EC ₅₀ (Stimulation of PTH secretion)	Bovine parathyroid cells	41 nM	[1][2]

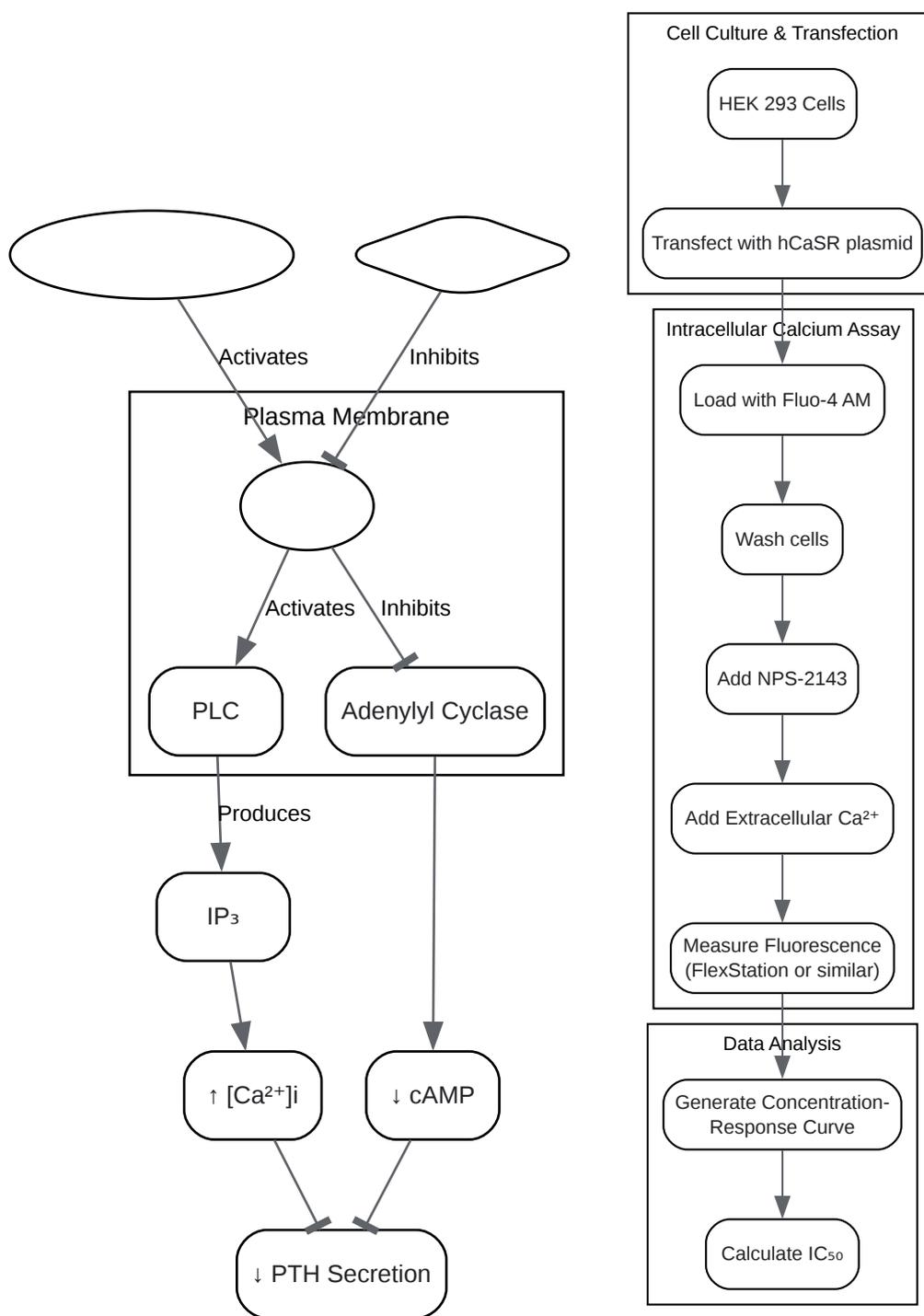
Table 1: Potency of **NPS-2143 Hydrochloride** in Functional Assays

Parameter	Value	Reference
Molecular Weight	445.38 g/mol	[4]
Formula	C ₂₄ H ₂₅ ClN ₂ O ₂ · HCl	[4]
Solubility (DMSO)	82 mg/mL (200.52 mM)	[2]
Solubility (Water)	Insoluble	[2]
Solubility (Ethanol)	Insoluble	[2]

Table 2: Physicochemical Properties of **NPS-2143 Hydrochloride**

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the signaling pathway of the Calcium-Sensing Receptor and a typical experimental workflow for characterizing a CaSR antagonist like NPS-2143.



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